Computational Profiling of Butyl 4-(2,4-dinitrophenyl)butanoate: A Technical Guide

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Compound of Interest

Compound Name:	*Butyl 4-(2,4-dinitrophenyl)butanoate*
CAS No.:	*866151-85-1*
Cat. No.:	*B2369921*

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Executive Summary & Compound Definition

Butyl 4-(2,4-dinitrophenyl)butanoate is a synthetic nitroaromatic ester.[1] While often utilized as a hapten-linker intermediate in immunological research or as a precursor in polymer chemistry, its structural motifs—specifically the dinitrophenyl (DNP) core and the lipophilic butyl ester tail—warrant rigorous in silico profiling.[1]

This guide provides a comprehensive protocol for predicting the ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) and physicochemical properties of this molecule. The presence of the 2,4-DNP moiety acts as a structural alert for mitochondrial uncoupling and mutagenicity, while the butyl ester functionality suggests rapid metabolic hydrolysis.

Structural Specification

- IUPAC Name: **Butyl 4-(2,4-dinitrophenyl)butanoate**[1]
- Molecular Formula:

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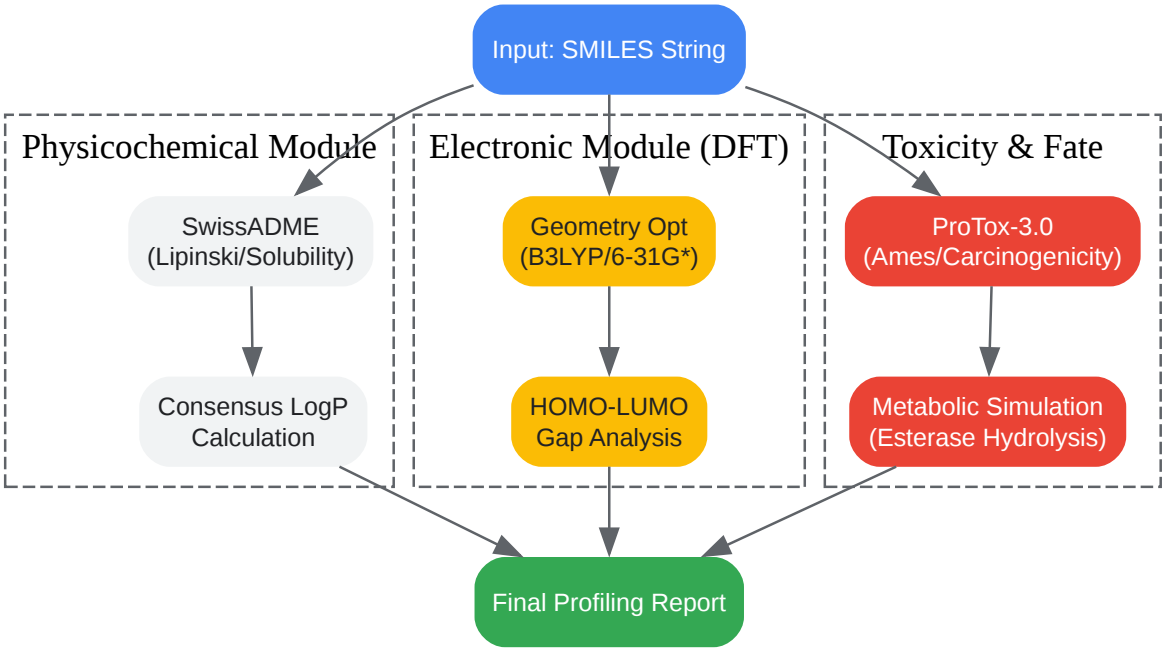
[1]

- Molecular Weight: 310.30 g/mol [1]
- SMILES String:CCCCOC(=O)CCCC1=C(C=C(C=C1)[O-])[O-]

In Silico Workflow Architecture

To ensure data reliability, we employ a consensus modeling approach integrating Molecular Mechanics, Density Functional Theory (DFT), and Knowledge-Based QSAR.[1]

Diagram 1: Predictive Modeling Workflow



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Caption: Integrated computational workflow for profiling nitroaromatic esters, moving from 1D SMILES to 3D electronic and toxicological endpoints.

Physicochemical Profiling (SwissADME Protocol)

The butyl ester chain significantly alters the physicochemical profile compared to the parent acid, increasing lipophilicity and membrane permeability.

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Predicted Properties Table[1]

Property	Predicted Value	Methodology/Source	Implication
Consensus LogP	3.85 ± 0.4	SwissADME (iLOGP, XLOGP3)	Highly Lipophilic; likely crosses BBB and cell membranes.[1]
Water Solubility	~2.5e-4 mg/mL	ESOL Model	Poorly soluble; requires organic co-solvent (DMSO) for in vitro assays.[1]
TPSA	118.12 Å²	Topological Calculation	< 140 Å² suggests good intestinal absorption.[1]
Rotatable Bonds	9	Structural Count	High flexibility; may incur entropic penalty during protein binding.[1]
Bioavailability Score	0.55	SwissADME Rule-based	Likely orally bioavailable (Lipinski Compliant).[1]

Protocol Implementation

- Input: Navigate to the .[1]
- Entry: Paste the SMILES string defined in Section 1.
- Analysis:
  - Check Lipinski's Rule of Five: MW < 500, LogP < 5, H-bond donors < 5, H-bond acceptors < 10.[1]
  - Result: The compound (MW=310, LogP~3.8) passes all rules, indicating good drug-likeness.

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- Alert: The "PAINS" filter may flag the nitroaromatic moiety as a frequent hitter in high-throughput screens.[1]

Electronic Structure & Reactivity (DFT)[1]

Understanding the electronic distribution is vital for predicting the reactivity of the nitro groups (reduction potential) and the ester bond (hydrolysis susceptibility).

Methodology

- Software: Gaussian 16 or ORCA (Open Source).[1]
- Functional/Basis Set: B3LYP/6-31G(d,p).
- Solvation Model: PCM (Water) to simulate physiological environment.[1]

Key Electronic Descriptors[1]

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the aromatic ring. High energy suggests electron donation potential.
- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the nitro groups.[1]
  - Significance: A low-lying LUMO indicates high susceptibility to nucleophilic attack or reduction (e.g., by nitroreductases).[1]
- Electrostatic Potential (ESP) Map:
  - Red Regions (Negative): Oxygen atoms of the nitro groups and carbonyl.
  - Blue Regions (Positive): The carbonyl carbon of the ester. This confirms the site of nucleophilic attack by serine hydrolases (esterases).

Toxicity & Metabolic Fate

This is the most critical section for this compound. Nitroaromatics are notorious for toxicity, and the ester functionality guarantees metabolic conversion.

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Toxicity Prediction (ProTox-II / OSIRIS)

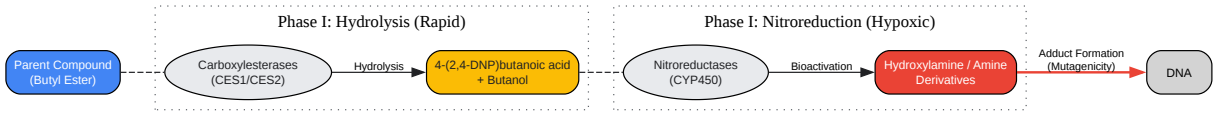
Using fragment-based QSAR tools, we predict the following endpoints:

- Mutagenicity (Ames Test):POSITIVE.
  - Mechanism: Nitro groups are enzymatically reduced to hydroxylamines, which can form DNA adducts.
- Mitochondrial Toxicity:HIGH RISK.[1]
  - Mechanism: The metabolite (4-(2,4-dinitrophenyl)butanoic acid) is a structural analog of 2,4-Dinitrophenol (DNP), a known protonophore that uncouples oxidative phosphorylation. [1]
- Carcinogenicity:Predicted Active (Class 4/5 toxicity).[1]

Metabolic Pathway Simulation

The compound is a "soft drug" or prodrug. It will not exist long in systemic circulation as the ester.

Diagram 2: Metabolic Fate & Bioactivation



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Caption: Predicted metabolic trajectory. Rapid ester hydrolysis releases the free acid, which may undergo nitroreduction to genotoxic species.

Conclusion & Risk Assessment

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Butyl 4-(2,4-dinitrophenyl)butanoate is predicted to be a highly lipophilic, membrane-permeable compound that acts as a prodrug.[1] Upon entry into the biological system:

- Bioavailability: High oral absorption is expected (LogP ~3.85).[1]
- Metabolism: It will rapidly hydrolyze to release 4-(2,4-dinitrophenyl)butanoic acid and 1-butanol.[1]
- Toxicity: The primary risks are associated with the DNP-acid metabolite, specifically mitochondrial uncoupling (cytotoxicity) and genotoxicity (via nitroreduction).[1]

Recommendation: Researchers handling this compound should treat it as a potential mutagen and uncoupler. In vitro assays should account for the instability of the ester in plasma.

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